

Safety, handling, and MSDS for 1-Bromo-3-(difluoromethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	1-Bromo-3-(difluoromethoxy)benzene
Cat. No.:	B1271890

[Get Quote](#)

An In-depth Technical Guide to **1-Bromo-3-(difluoromethoxy)benzene**: Safety, Handling, and Applications

This technical guide provides comprehensive safety, handling, and material safety data sheet (MSDS) information for **1-bromo-3-(difluoromethoxy)benzene**, a key intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and safety workflows.

Chemical and Physical Properties

1-Bromo-3-(difluoromethoxy)benzene is a colorless to light yellow clear liquid.^[1] Its unique difluoromethoxy group and bromine substituent make it a valuable building block in organic synthesis.^{[1][2]}

Property	Value
CAS Number	262587-05-3
Molecular Formula	C ₇ H ₅ BrF ₂ O
Molecular Weight	223.02 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	197 °C
Density	1.63 g/cm ³
Refractive Index	n _{20D} 1.5
Purity	≥ 98% (GC)

Safety and Hazard Information

This compound is associated with several hazards, requiring careful handling and adherence to safety protocols.

GHS Hazard Classification

Hazard Class	Category
Skin irritation	2
Serious eye irritation	2A
Specific target organ toxicity — single exposure (Respiratory system)	3

Note: This classification is for a related compound, 1-Bromo-2,3-difluoro-6-(difluoromethoxy)benzene, and should be considered indicative for the target compound due to structural similarities.

Hazard Statements:[3]

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling, Storage, and Disposal

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

- Handling: Avoid contact with skin, eyes, and personal clothing.[3] Wash hands thoroughly after handling.[3] Use only with adequate ventilation and wear suitable protective clothing, gloves, and eye/face protection.[3] Keep away from sources of ignition.[3]
- Storage: Store in a tightly-closed container when not in use.[3] Recommended storage temperature is between 2 - 8 °C.[1] Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4] Do not let the product enter drains, other waterways, or soil.[3]

Experimental Protocols

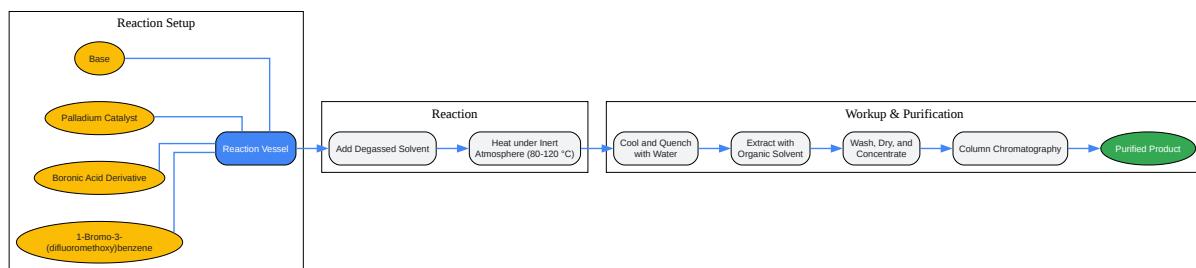
1-Bromo-3-(difluoromethoxy)benzene is a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1][2][5] The bromine atom serves as a handle for various cross-coupling reactions, such as Suzuki, Stille, or Sonogashira couplings, which are fundamental for constructing complex carbon-carbon bonds. [2]

General Workflow for Suzuki Coupling

This generalized protocol illustrates the use of **1-bromo-3-(difluoromethoxy)benzene** in a Suzuki coupling reaction, a common method for forming C-C bonds.

- Reaction Setup: In a reaction vessel, combine **1-bromo-3-(difluoromethoxy)benzene**, a suitable boronic acid derivative, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3 or Cs_2CO_3).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- Reaction Conditions: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80 to 120 °C for several hours.
- Workup: After cooling to room temperature, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a Suzuki coupling reaction.

Applications in Research and Development

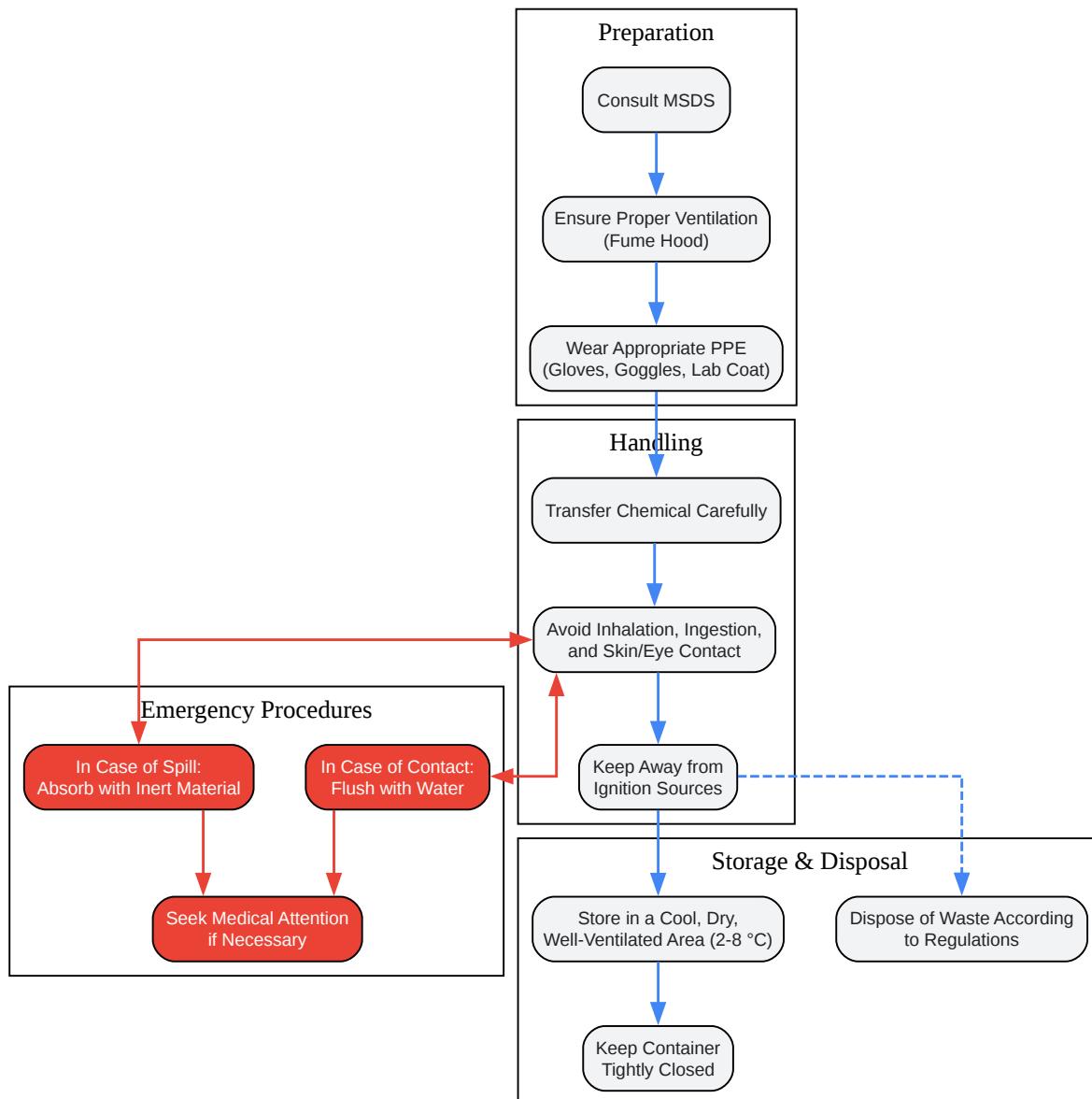
The unique properties of **1-bromo-3-(difluoromethoxy)benzene** make it a valuable compound in several areas of chemical research and development.

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of various pharmaceuticals.^[5] The incorporation of the difluoromethoxy group can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.^[2]
- Agrochemical Chemistry: The compound is used in the development of new agrochemicals, such as herbicides and pesticides, with improved efficacy and environmental profiles.^{[2][5]}

- Fluorinated Compounds Research: Its difluoromethoxy group makes it valuable in the study of fluorinated compounds, which often exhibit unique reactivity and stability.[1][5]
- Materials Science: It is used in the development of advanced materials, including polymers and coatings, due to its unique chemical properties that can enhance performance and durability.[5]

Safe Handling Workflow

A systematic approach to handling this chemical is essential to minimize risk.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. aksci.com [aksci.com]
- 4. benchchem.com [benchchem.com]
- 5. FCKeditor - Resources Browser [diarydirectory.com]
- To cite this document: BenchChem. [Safety, handling, and MSDS for 1-Bromo-3-(difluoromethoxy)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1271890#safety-handling-and-msds-for-1-bromo-3-difluoromethoxy-benzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com